

# isononanoic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: Isononanoic acid

Cat. No.: B154338

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An in-depth guide to **isononanoic acid**, this document provides critical data for researchers, scientists, and professionals in drug development. The following information outlines the key identifiers and molecular properties of this compound.

**Isononanoic acid** is a term that can refer to a single branched-chain isomer or a technical-grade mixture of C9 carboxylic acids.<sup>[1]</sup> For clarity, the table below distinguishes between the specific isomer, 7-methyloctanoic acid, and the general CAS number often assigned to the isomeric mixture.

## Core Data for Isononanoic Acid

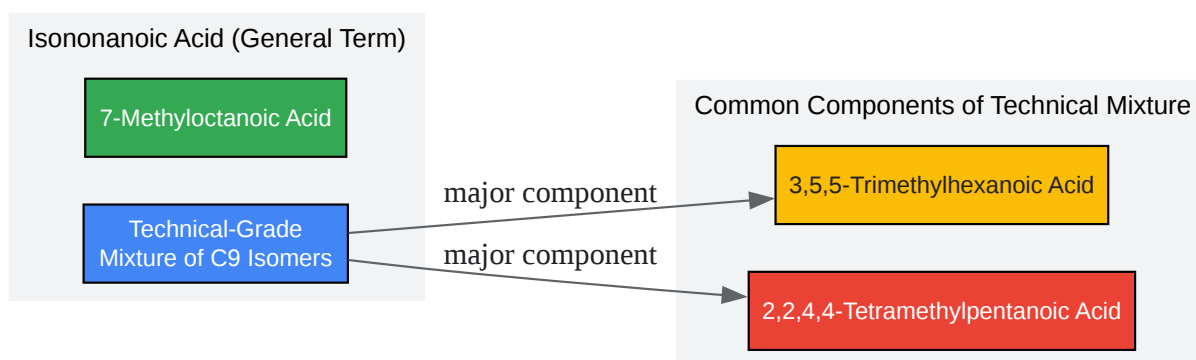
Identifier	Value	Notes
CAS Number	693-19-6	Also identified as 7-methyloctanoic acid. <sup>[2][3][4]</sup>
26896-18-4	Also identified as 7-methyloctanoic acid. <sup>[1][5]</sup>	
Molecular Formula	C9H18O2	<sup>[1][2][3]</sup>
Molecular Weight	158.24 g/mol	<sup>[1][2][4]</sup>

It is important for researchers to note that commercial "**isononanoic acid**" is often a mixture of isomers.<sup>[1]</sup> The primary component of this technical-grade product is typically 3,5,5-trimethylhexanoic acid, depending on the manufacturing process.<sup>[1]</sup>

# Logical Relationship of Isononanoic Acid

## Terminology

The following diagram illustrates the relationship between the general term "**isononanoic acid**" and its specific isomers.



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Relationship between general and specific **isononanoic acid** terms.

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## References

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